

Personal protective equipment for handling 3-Hydroxyadamantane-1-carboxylic acid

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

3-Hydroxyadamantane-1carboxylic acid

Cat. No.:

B033167

Get Quote

Essential Safety and Handling Guide for 3-Hydroxyadamantane-1-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **3-Hydroxyadamantane-1-carboxylic acid** (CAS No: 42711-75-1). Adherence to these procedures is vital for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

3-Hydroxyadamantane-1-carboxylic acid is classified as a hazardous substance. It is harmful if swallowed and causes skin and serious eye irritation.[1][2] The following personal protective equipment is mandatory when handling this chemical.



PPE Category	Required Equipment	Specifications
Respiratory Protection	Dust Mask	Type N95 (US) or equivalent. [3][4]
Eye Protection	Safety Glasses/Goggles	Eyeshields are required.[3][4] Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[1]
Hand Protection	Chemical Resistant Gloves	Impervious gloves are necessary.[5] For prolonged contact, use gloves with a protection class of 5 or higher (breakthrough time >240 minutes). For brief contact, a protection class of 3 or higher (>60 minutes) is recommended.[5]
Body Protection	Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.[1]

Operational and Handling Protocols

Proper handling procedures are critical to minimize exposure and ensure safety.

Engineering Controls:

- Use in a well-ventilated area.[5]
- Ensure safety showers and eyewash stations are close to the workstation.[1]

General Handling Practices:

- Avoid contact with skin and eyes.[5]
- Do not ingest or inhale.[1]



- Avoid dust formation.[1]
- Wash hands thoroughly with soap and water after handling.[5]
- Do not eat, drink, or smoke in areas where the chemical is handled.[5]
- Keep containers tightly closed when not in use.[1]

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention if irritation persists.[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[1]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[1]
Inhalation	Remove to fresh air. If symptoms persist, call a physician.

Disposal Plan

Contaminated materials and the chemical itself must be disposed of as hazardous waste.

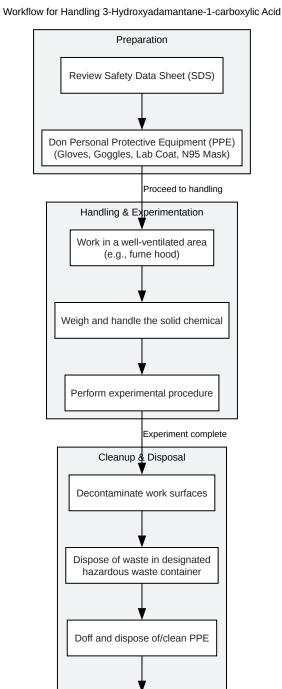
- Spill Cleanup: For minor spills, sweep up the material, avoiding dust generation, and place it in a suitable, closed, and labeled container for disposal.[1][5] For major spills, evacuate the area and alert the appropriate emergency response team.[5]
- Waste Disposal: Dispose of contents and container to an authorized hazardous or special waste collection point in accordance with local regulations.[5]



Workflow for Handling 3-Hydroxyadamantane-1-carboxylic Acid

The following diagram outlines the standard procedure for working with **3- Hydroxyadamantane-1-carboxylic acid**.





Click to download full resolution via product page

Wash hands thoroughly



Check Availability & Pricing

Caption: Standard operating procedure for handling **3-Hydroxyadamantane-1-carboxylic** acid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. fishersci.com [fishersci.com]
- 2. 3-Hydroxyadamantane-1-carboxylic acid | C11H16O3 | CID 2736518 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-羟基金刚烷-1-羧酸 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 3-hydroxyadamantane-1-carboxylic acid | CAS#:42711-75-1 | Chemsrc [chemsrc.com]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Hydroxyadamantane-1-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033167#personal-protective-equipment-for-handling-3-hydroxyadamantane-1-carboxylic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com